

# Navigating the Solubility Landscape of 3-Methoxy-4-nitrophenol: A Technical Guide

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## Compound of Interest

Compound Name: 3-Methoxy-4-nitrophenol

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This technical guide provides an in-depth overview of the solubility characteristics of **3-Methoxy-4-nitrophenol** (CAS No. 16292-95-8), a key intermediate in the pharmaceutical and dye industries. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering a consolidated resource on its solubility in aqueous and organic media.

## Executive Summary

**3-Methoxy-4-nitrophenol**, a yellow crystalline solid, exhibits limited solubility in water and moderate solubility in common organic solvents.<sup>[1]</sup> Precise quantitative solubility data for this compound is not extensively documented in publicly available literature. However, by examining standardized testing protocols and the behavior of structurally similar compounds, we can establish a reliable framework for its application in various solvent systems. This guide outlines these methodologies, presents comparative solubility data, and provides a visual workflow for solubility determination.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	169.13 g/mol	<a href="#">[1]</a>
Appearance	Yellow crystalline solid	<a href="#">[1]</a>
Water Solubility	Limited (Quantitative data not available)	<a href="#">[1]</a>
Organic Solvent Solubility	Moderate (Quantitative data not available)	<a href="#">[1]</a>

## Solubility Data

While specific quantitative solubility values for **3-Methoxy-4-nitrophenol** are not readily available, the data for the closely related compound, 4-nitrophenol, can offer valuable comparative insights. It is crucial to note that the presence of the methoxy group in **3-Methoxy-4-nitrophenol** will influence its polarity and, consequently, its solubility profile compared to 4-nitrophenol.

Table 1: Comparative Solubility of 4-Nitrophenol

Solvent	Solubility ( g/100 mL) at Room Temperature
Water	~0.5
Ethanol	Soluble
Acetone	Soluble

Note: This data is for 4-nitrophenol and should be used as a qualitative indicator for the expected solubility of **3-Methoxy-4-nitrophenol**.

## Experimental Protocols for Solubility Determination

To obtain precise and reproducible solubility data for **3-Methoxy-4-nitrophenol**, standardized experimental protocols are essential. The following sections detail the methodologies for determining its solubility in both water and organic solvents.

## Water Solubility Determination (OECD Guideline 105)

The OECD Guideline for the Testing of Chemicals, Section 1, Test No. 105, provides a standardized method for determining the water solubility of chemical substances.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This method is crucial for environmental fate assessment and regulatory purposes.

**Principle:** The guideline describes two primary methods: the Column Elution Method and the Flask Method. The choice of method depends on the expected solubility of the substance.

- **Flask Method** (for solubilities  $> 10^{-2}$  g/L):
  - An excess amount of **3-Methoxy-4-nitrophenol** is added to a flask containing deionized water.
  - The flask is agitated at a controlled temperature (e.g.,  $20 \pm 0.5$  °C) for a sufficient period to reach equilibrium (typically 24-48 hours).[\[4\]](#)
  - The mixture is then centrifuged or filtered to separate the undissolved solid.
  - The concentration of **3-Methoxy-4-nitrophenol** in the clear aqueous phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection, given the chromophoric nature of the nitro-aromatic compound.
- **Column Elution Method** (for solubilities  $< 10^{-2}$  g/L):
  - A column is packed with an inert support material coated with an excess of **3-Methoxy-4-nitrophenol**.
  - Water is passed through the column at a slow, constant rate.
  - The eluate is collected in fractions, and the concentration of the dissolved substance is measured until a plateau is reached, indicating saturation.

## Organic Solvent Solubility Determination

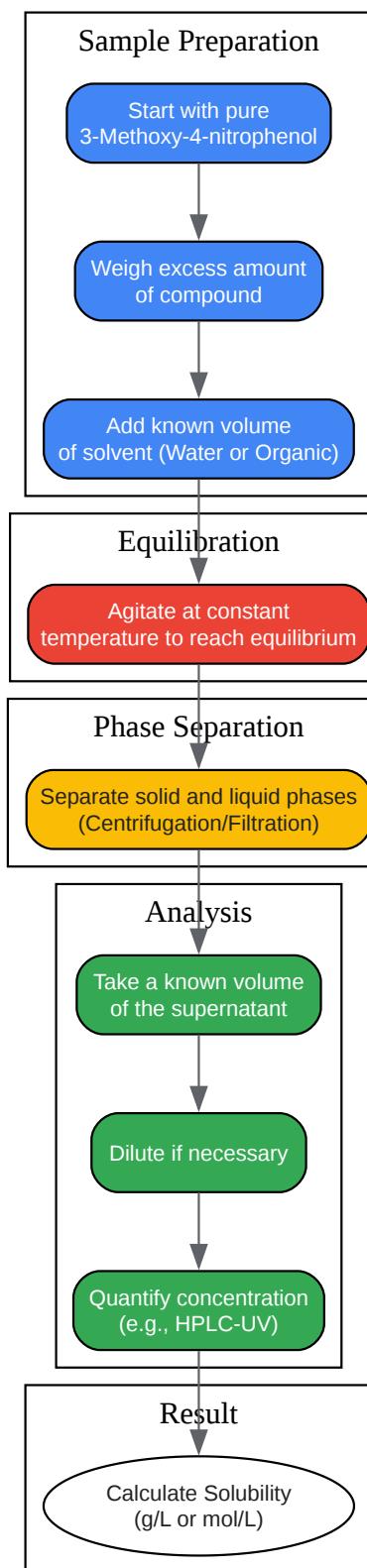
A general procedure for determining the solubility of an organic compound in an organic solvent involves the preparation of a saturated solution followed by quantitative analysis.

Procedure:

- Place a known, excess amount of **3-Methoxy-4-nitrophenol** into a vial.
- Add a measured volume of the desired organic solvent (e.g., ethanol, methanol, acetone).
- Seal the vial and agitate it at a constant temperature until equilibrium is achieved. This can be facilitated by using a mechanical shaker or magnetic stirrer in a temperature-controlled bath.
- Allow any undissolved solid to settle.
- Carefully extract a known volume of the supernatant (the clear, saturated solution).
- Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical instrument.
- Quantify the concentration of **3-Methoxy-4-nitrophenol** in the diluted sample using a calibrated analytical method (e.g., HPLC-UV, UV-Vis spectrophotometry).
- Calculate the original solubility in the organic solvent, expressed in units such as g/L or mol/L.

## Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in determining the solubility of **3-Methoxy-4-nitrophenol**.

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Caption: Workflow for determining the solubility of **3-Methoxy-4-nitrophenol**.

## Conclusion

While quantitative solubility data for **3-Methoxy-4-nitrophenol** remains a gap in the scientific literature, this guide provides a robust framework for its determination and application. By employing standardized methodologies such as the OECD Guideline 105 for water solubility and established protocols for organic solvents, researchers can generate reliable data essential for process development, formulation, and risk assessment. The provided comparative data for 4-nitrophenol serves as a useful, albeit qualitative, reference point. The experimental workflow outlined herein offers a clear path for laboratories to establish the precise solubility parameters of this important chemical compound.

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## References

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